

Application Notes and Protocols: γ -Octalactone as a Versatile Chiral Building Block

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Compound of Interest

Compound Name: *gamma-Octalactone*

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This document provides detailed application notes and experimental protocols for the utilization of (R)- and (S)- γ -octalactone as chiral building blocks in stereoselective synthesis. γ -Octalactone, a readily available and relatively inexpensive chiral lactone, serves as an excellent starting material for the synthesis of a variety of complex and biologically active molecules. Its inherent chirality at the C4 position can be effectively transferred to create new stereocenters, making it a valuable synthon in the chiral pool.

Introduction to γ -Octalactone as a Chiral Synthon

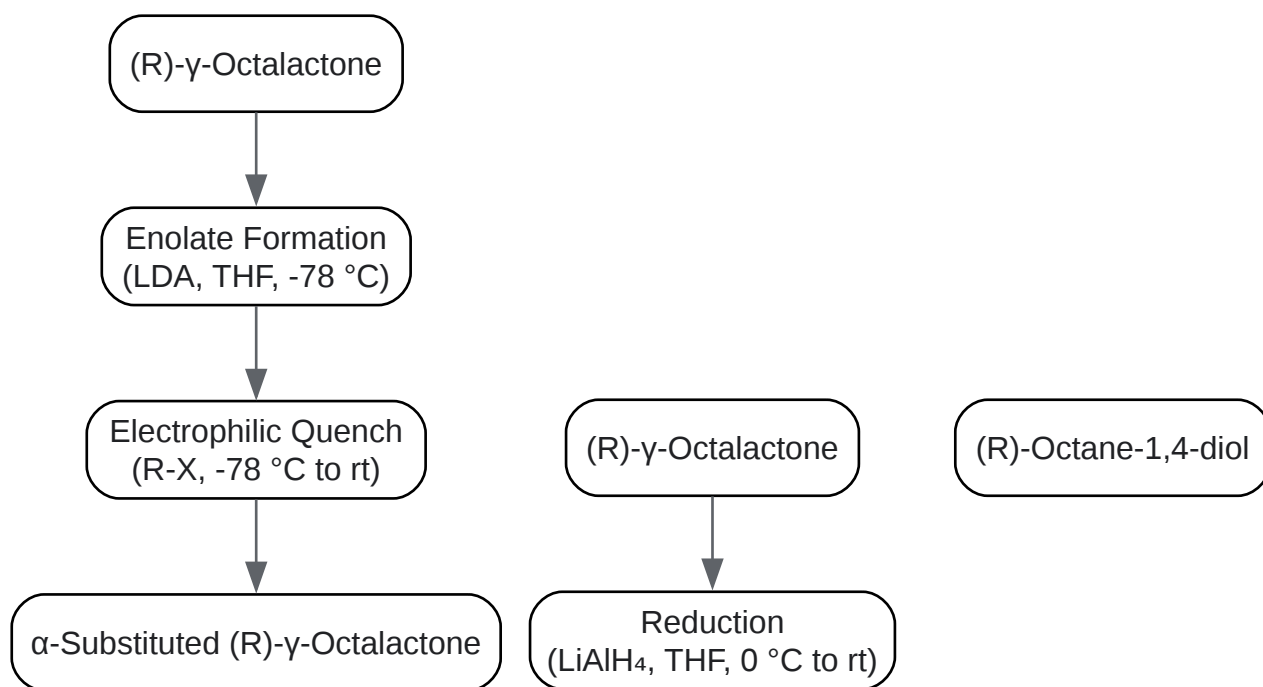
γ -Octalactone (5-butyloxolan-2-one) is a naturally occurring or synthetically accessible chiral molecule.^{[1][2]} The presence of a stereocenter at the C5 position and a reactive lactone functionality makes it an attractive starting point for asymmetric synthesis. The butyl side chain and the lactone ring can be strategically manipulated through a variety of chemical transformations to introduce new functionalities and build molecular complexity. This application note will focus on key transformations such as stereoselective alkylation, ring-opening, and reduction, providing detailed protocols and potential applications in the synthesis of natural products and their analogs.

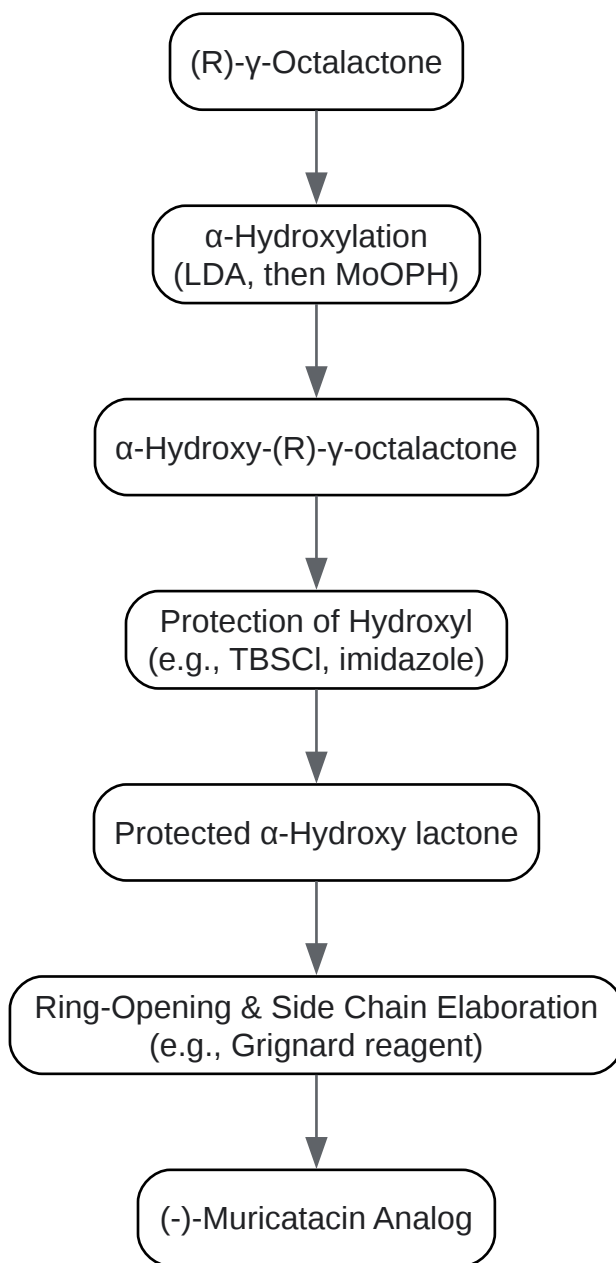
Key Synthetic Transformations and Experimental Protocols

The following sections detail proposed experimental protocols for key chemical transformations of γ -octalactone. These protocols are based on established methodologies for similar γ -butyrolactones and are intended as a starting point for optimization in a research setting.

The enolate of γ -octalactone can be generated and subsequently alkylated to introduce a substituent at the α -position. The stereochemical outcome of this reaction can be influenced by the choice of base, solvent, and electrophile, as well as by the use of chiral auxiliaries. A general protocol for the diastereoselective alkylation of (R)- γ -octalactone is presented below.

Experimental Workflow: α -Alkylation





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References

- 1. gamma-Octalactone | C₈H₁₄O₂ | CID 7704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ScenTree - Gamma-octalactone (CAS N° 104-50-7) [scentree.co]
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